

Hentetracontane: A Technical Overview of a Long-Chain Alkane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hentetracontane*

Cat. No.: *B1581311*

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A Note on Nomenclature: The term "**Hentetracontane**" appears to be a less common variant or potential misspelling of "Hentriacontane." This guide will primarily focus on Hentriacontane, a 31-carbon alkane, for which extensive scientific data is available. For clarity, the data for the 41-carbon alkane, **Hentetracontane**, is also provided.

Chemical Identification

Hentriacontane is a long-chain saturated hydrocarbon. Its chemical identity is established by several key identifiers.

Identifier	Value	Reference
IUPAC Name	Hentriacontane	[1]
Synonyms	Untriacontane, n-Hentriacontane	[2][3][4]
CAS Number	630-04-6	[1][2][3][4]
Molecular Formula	C ₃₁ H ₆₄	[1][2][3][4]
Molecular Weight	436.84 g/mol	[2][3]
PubChem CID	12410	[1][5]
ChEBI ID	5659	[1]
InChI Key	IUJAMGNYPWYUPM-UHFFFAOYSA-N	[1][2]
SMILES	CCCCCCCCCCCCCCCCCCCC CCCCCCCCCCCC	[1][2]

For the 41-carbon alkane, **Hentetracontane**, the available identifiers are:

Identifier	Value	Reference
Molecular Formula	C ₄₁ H ₈₄	[6]
Molecular Weight	577.1 g/mol	[6]
PubChem CID	81613	[6]

Physicochemical Properties

Hentriacontane exists as a white, waxy solid at standard conditions.[1][7] It is a non-polar molecule, making it highly hydrophobic and insoluble in water.[7]

Property	Value	Reference
Appearance	White, opaque, waxy crystals	[1]
Melting Point	67.5 to 69.3 °C	[1]
Boiling Point	458 °C	[1]
Density	0.781 g/cm ³ at 68 °C	[1][5]
Solubility	Insoluble in water; Soluble in heptane (5 mg/ml) and petroleum ether; Slightly soluble in ethanol, benzene, chloroform.	[2][5][7][8]
Vapor Pressure	1.40 x 10 ⁻¹¹ mm Hg at 25 °C (Extrapolated)	[5]
logP	16.501	[1]

Natural Occurrence and Biological Significance

Hentriacontane is a naturally occurring compound found in a variety of plant and insect waxes. It is a component of beeswax (comprising about 8-9%) and is found in plants such as peas (*Pisum sativum*), *Acacia senegal*, and *Gymnema sylvestre*. [1][5]

Research has indicated that hentriacontane possesses anti-inflammatory, antitumor, antimicrobial, and antitubercular properties. [5][7] It has been shown to reduce the expression of inflammatory mediators. [7]

Experimental Protocols

Analytical Methods

The identification and quantification of hentriacontane in various matrices are typically performed using chromatographic techniques coupled with mass spectrometry.

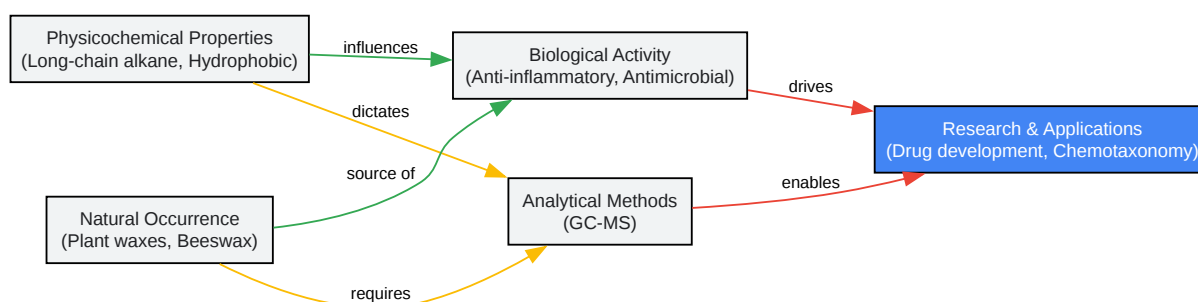
General Workflow for Analysis:

- **Extraction:** The initial step involves isolating hentriacontane from the sample matrix. For solid samples, this can be achieved through solvent extraction. For water samples, methods like purge and trap or headspace analysis can be employed for volatile compounds, though less applicable to long-chain alkanes. Steam distillation is another potential method for compounds with relatively high vapor pressure that are insoluble in water.[9]
- **Cleanup:** The crude extract is often purified to remove interfering substances. Adsorption chromatography using silica gel, alumina, or florisil is a common technique for separating non-polar compounds like hentriacontane.[9]
- **Concentration:** The purified sample is concentrated to meet the detection limits of the analytical instrument. Rotary evaporation or evaporation under a stream of nitrogen are common methods.[9]
- **Instrumental Analysis:** The concentrated sample is then analyzed, most commonly by Gas Chromatography-Mass Spectrometry (GC-MS). High-resolution gas chromatography (HRGC) provides excellent separation of complex mixtures of hydrocarbons.[5][10]

Synthesis of a Hentriacontane Derivative

While the direct synthesis of hentriacontane is not extensively detailed in the provided results, a method for synthesizing a related β -diketone, hentriacontane-14,16-dione, has been reported. This synthesis starts from an isoxazole precursor.[11] Such synthetic routes are crucial for producing standards for analytical studies and for creating novel compounds with potential biological activities.

Logical Relationships



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Caption: Relationship between Hentriacontane's properties and its applications.

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- To cite this document: BenchChem. [Hentetracontane: A Technical Overview of a Long-Chain Alkane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581311#hentetracontane-cas-number-and-molecular-formula]

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